

# physical and chemical properties of 4-Bromo-2-chlorotoluene

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## Compound of Interest

Compound Name: 4-Bromo-2-chlorotoluene

Cat. No.: B1273142

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## An In-depth Technical Guide to 4-Bromo-2-chlorotoluene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-Bromo-2-chlorotoluene**. The information is intended to support research, development, and safety protocols for professionals working with this compound. All quantitative data has been summarized for clarity, and where available, experimental methodologies are discussed.

## Chemical Identifiers and Molecular Structure

**4-Bromo-2-chlorotoluene**, with the IUPAC name 4-bromo-2-chloro-1-methylbenzene, is a disubstituted aromatic hydrocarbon.<sup>[1][2]</sup> Its chemical structure consists of a toluene molecule substituted with a bromine atom at the fourth position and a chlorine atom at the second position relative to the methyl group.

Identifier	Value
CAS Number	89794-02-5[1][2][3][4][5]
Molecular Formula	C7H6BrCl[1][2][4]
Molecular Weight	205.48 g/mol [1][2][3]
IUPAC Name	4-bromo-2-chloro-1-methylbenzene[1][2]
SMILES	CC1=C(C=C(C=C1)Br)Cl[1][3]
InChI Key	LIFMTDJMLRECMX-UHFFFAOYSA-N[1][3]

## Physical Properties

The physical state of **4-Bromo-2-chlorotoluene** is typically a clear, pale yellow liquid.[4] Key physical data are summarized in the table below.

Property	Value
Appearance	Clear pale yellow Liquid[4]
Boiling Point	212 °C (lit.)[3][4][6][7]
Melting Point	43 °C[4]
Density	1.54 g/mL at 25 °C (lit.)[3][7]
Refractive Index	n <sub>20/D</sub> 1.574 (lit.)[3][7]
Flash Point	104.4 °C (219.9 °F) - closed cup[3]

## Chemical Properties and Reactivity

**4-Bromo-2-chlorotoluene** is stable under normal conditions.[5] It should be stored in a cool, dark place, preferably under an inert gas, as it may be sensitive to light and air.[8] Incompatible materials include strong oxidizing agents.[5] Hazardous decomposition products upon combustion can include carbon monoxide, carbon dioxide, and hydrogen chloride gas.[5]

This compound serves as a versatile building block in organic synthesis.<sup>[1]</sup> Its applications include the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> The bromine and chlorine substituents on the aromatic ring can participate in various chemical reactions, including cross-coupling reactions.<sup>[1]</sup>

## Synthesis and Experimental Protocols

Several synthetic routes for **4-Bromo-2-chlorotoluene** have been reported. The choice of method often depends on the available starting materials and desired purity.

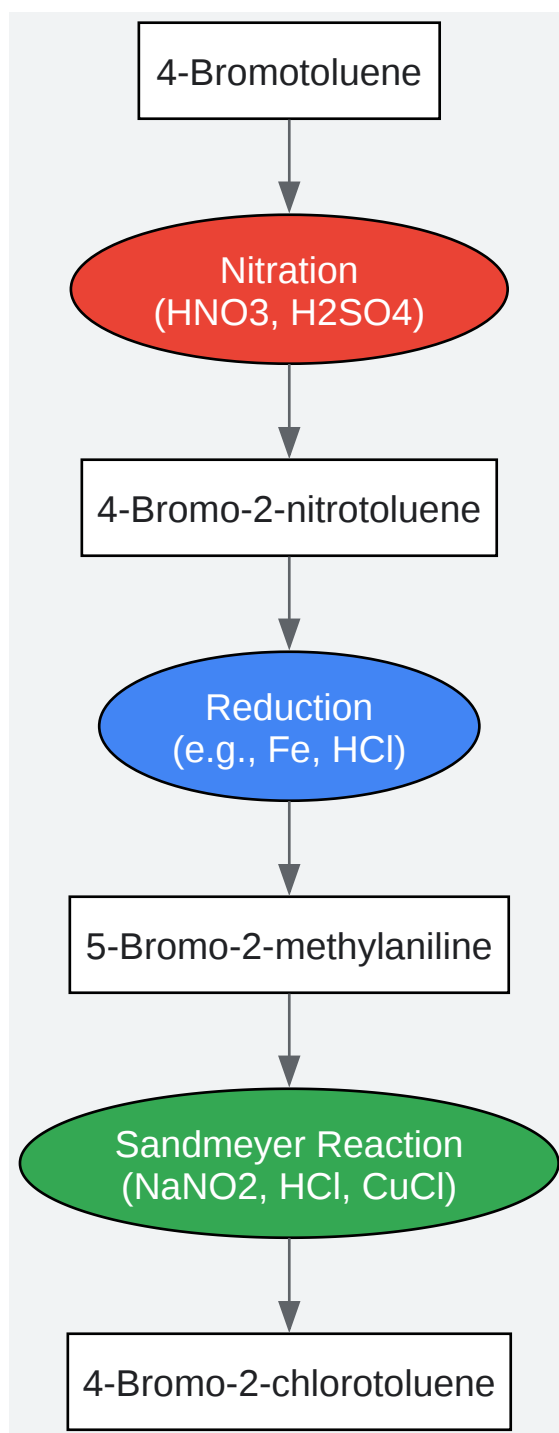
Common Synthesis Methods:

- From 4-bromo-2-nitrotoluene: A common laboratory preparation involves the reduction of the nitro group of 4-bromo-2-nitrotoluene, followed by a Sandmeyer reaction or similar method to introduce the chlorine atom.<sup>[1][3][7]</sup>
- Halogenation of Toluene: Direct electrophilic halogenation of toluene with bromine and chlorine can be employed, though this may lead to a mixture of isomers requiring separation.<sup>[1]</sup>
- Cross-Coupling Reactions: Palladium-catalyzed cross-coupling reactions can be used to construct the molecule from simpler precursors.<sup>[1]</sup>

A general workflow for a typical laboratory synthesis is illustrated below.

General laboratory synthesis workflow.

A potential synthetic pathway starting from 4-bromotoluene is visualized below.



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Potential synthesis of **4-Bromo-2-chlorotoluene**.

## Applications in Research and Development

**4-Bromo-2-chlorotoluene** is a valuable intermediate in various fields:

- **Pharmaceutical Development:** It serves as a building block for the synthesis of more complex molecules with potential therapeutic properties.[\[1\]](#)
- **Material Science:** Its derivatives can be utilized in the development of new materials, such as polymers and dyes.[\[1\]](#)
- **Chemical Research:** It is used in studies exploring reaction mechanisms and developing new synthetic methodologies.[\[1\]](#)
- **Enzyme Inhibition Studies:** It has been identified as an inhibitor of cytochrome P450 enzymes, specifically CYP1A2 and CYP2C9, which are crucial for drug metabolism.[\[1\]](#) This property makes it relevant for studies on drug-drug interactions and toxicology.[\[1\]](#)

## Safety and Handling

**4-Bromo-2-chlorotoluene** is classified as a hazardous substance and requires careful handling in a laboratory setting.

Hazard Classification:

Hazard	Category
Acute Oral Toxicity	Category 4 <a href="#">[5]</a> <a href="#">[9]</a>
Acute Dermal Toxicity	Category 4 <a href="#">[5]</a> <a href="#">[9]</a>
Acute Inhalation Toxicity	Category 4 <a href="#">[5]</a> <a href="#">[9]</a>
Skin Corrosion/Irritation	Category 2 <a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Serious Eye Damage/Irritation	Category 2 <a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system) <a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a>

GHS Hazard Statements:

- H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[\[9\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- H319: Causes serious eye irritation.[1][3][9][10][11]
- H335: May cause respiratory irritation.[1][3][9][10]

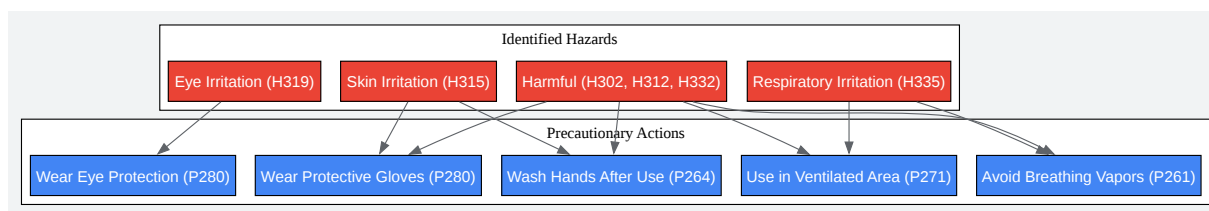
#### Precautionary Measures:

- Engineering Controls: Use only in a well-ventilated area or under a chemical fume hood.[5][10] Ensure eyewash stations and safety showers are readily accessible.[5]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[3][10][11] For respiratory protection, a dust mask type N95 (US) or equivalent is recommended.[3]
- Handling: Avoid contact with skin, eyes, and clothing.[10][11] Do not breathe vapors or mist.[10] Wash hands thoroughly after handling.[10][11]
- Storage: Store in a cool, well-ventilated place with the container tightly closed.[8][9][10] Store locked up.[9][10]

#### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[9][10]
- Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice.[5][10][11]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[5][10][11]
- Ingestion: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[9]

The logical flow from hazard identification to necessary precautions is outlined in the diagram below.



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Logical relationship between hazards and precautions.

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